

A Technical Guide to (R)-(2-Furyl)hydroxyacetonitrile: Synthesis, Properties, and Potential Applications

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: (R)-(2-Furyl)hydroxyacetonitrile

Cat. No.: B050658

[Get Quote](#)

CAS Number: 121986-08-1

This technical guide provides an in-depth overview of **(R)-(2-Furyl)hydroxyacetonitrile**, a chiral cyanohydrin with significant potential as a building block in the synthesis of complex organic molecules, particularly in the field of drug development. While specific data for the (R)-enantiomer is limited in publicly available literature, this paper extrapolates from established methodologies for chiral cyanohydrin synthesis and data available for its (S)-enantiomer to provide a comprehensive resource for researchers, scientists, and drug development professionals.

Physicochemical Properties

While detailed experimental data for the pure (R)-enantiomer is scarce, the fundamental physicochemical properties can be inferred from its structure and data for the racemic mixture.

Property	Value
Molecular Formula	C ₆ H ₅ NO ₂
Molecular Weight	123.11 g/mol
Appearance	Expected to be a colorless to pale yellow oil or solid
Solubility	Expected to be soluble in a range of organic solvents

Synthesis of (R)-(2-Furyl)hydroxyacetonitrile

The primary route to enantiomerically pure **(R)-(2-Furyl)hydroxyacetonitrile** is through enzymatic synthesis. This method offers high stereoselectivity under mild reaction conditions, making it an attractive alternative to traditional chemical synthesis.

Enzymatic Synthesis via (S)-Oxynitrilase

The synthesis of the (R)-enantiomer can be achieved using an (S)-oxynitrilase (also known as (S)-hydroxynitrile lyase or HNL). These enzymes catalyze the asymmetric addition of a cyanide donor to an aldehyde.

The proposed reaction scheme for the synthesis of **(R)-(2-Furyl)hydroxyacetonitrile** is as follows:

- To cite this document: BenchChem. [A Technical Guide to (R)-(2-Furyl)hydroxyacetonitrile: Synthesis, Properties, and Potential Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b050658#cas-number-for-r-2-furyl-hydroxyacetonitrile>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com